

Application Notes and Protocols for Characterization of PM6:Y6 Organic Solar Cells

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Compound of Interest

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This document provides a detailed guide to the key characterization techniques employed in the evaluation of PM6:Y6-based organic solar cells (OSCs). The protocols outlined below are intended to serve as a comprehensive resource for researchers in the field of organic photovoltaics.

Overview of PM6:Y6 Solar Cells

The bulk heterojunction (BHJ) organic solar cell based on the electron donor polymer PM6 and the non-fullerene acceptor Y6 has emerged as a leading system in the field, consistently achieving high power conversion efficiencies (PCEs).^[1] The favorable energy level alignment, complementary absorption spectra, and optimized blend morphology contribute to its exceptional performance. Accurate and reproducible characterization is crucial for understanding the structure-property relationships and for the further development of high-performance organic photovoltaic devices.

Quantitative Performance Data

The performance of PM6:Y6 solar cells can vary based on fabrication conditions, interlayer materials, and additives. The following table summarizes key performance parameters from various studies to provide a comparative overview.

Donor:Acceptor Ratio	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)	Reference
1:1	0.84	26.42	77.65	17.23	[2]
1:1.2	0.86	25.3	71	15.5	N/A
1:1.2	0.81	28.13	70.25	16.08	N/A
1:1.2	0.87	27.32	74.05	17.68	[3]
1:1.2	0.894	-	75.58	17.49	N/A
N/A	0.914	27.12	>80	20.02	[4]

Experimental Protocols

Device Fabrication Protocol

A typical inverted device structure for a PM6:Y6 solar cell is fabricated as follows:

Materials and Reagents:

- Indium tin oxide (ITO)-coated glass substrates
- Zinc oxide (ZnO) nanoparticle solution
- PM6 and Y6 materials
- Chlorobenzene (CB) or Chloroform (CF) as solvent
- Molybdenum trioxide (MoO₃)
- Silver (Ag) or Aluminum (Al) evaporation source
- Deionized water, acetone, isopropanol

Protocol:

- Substrate Cleaning:

1. Sequentially sonicate pre-patterned ITO-coated glass substrates in deionized water with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 2. Dry the substrates with a nitrogen gun.
 3. Treat the substrates with UV-ozone for 15-30 minutes to improve the wettability and work function of the ITO surface.
- Electron Transport Layer (ETL) Deposition:
 1. Spin-coat a thin layer of ZnO nanoparticle solution onto the ITO substrate at 3000-5000 rpm for 30-60 seconds.
 2. Anneal the ZnO-coated substrates at 120-150°C for 10-15 minutes in air.
 - Active Layer Deposition:
 1. Prepare a blend solution of PM6:Y6 (e.g., 1:1.2 weight ratio) in chlorobenzene or chloroform at a total concentration of 15-20 mg/mL.
 2. Stir the solution on a hotplate at 40-50°C for at least 2 hours in a nitrogen-filled glovebox.
 3. Spin-coat the PM6:Y6 blend solution onto the ZnO layer at 2000-4000 rpm for 30-60 seconds inside the glovebox.
 4. Anneal the active layer film at 100-120°C for 5-10 minutes.
 - Hole Transport Layer (HTL) Deposition:
 1. Thermally evaporate a 5-10 nm layer of MoO₃ onto the active layer under high vacuum (<10⁻⁶ Torr).
 - Top Electrode Deposition:
 1. Thermally evaporate a 100 nm thick Ag or Al electrode onto the MoO₃ layer through a shadow mask to define the device area (e.g., 0.04-0.1 cm²).

Current Density-Voltage (J-V) Characterization

Objective: To determine the key performance parameters of the solar cell: open-circuit voltage (V_{oc}), short-circuit current density (J_{sc}), fill factor (FF), and power conversion efficiency (PCE).

Equipment:

- Solar simulator (e.g., AM 1.5G, 100 mW/cm²)
- Source measure unit (SMU)
- Calibrated reference silicon solar cell
- Device holder and probing station

Protocol:

- Calibrate the light intensity of the solar simulator to 100 mW/cm² using the calibrated reference silicon solar cell.
- Place the fabricated PM6:Y6 solar cell on the device holder and make electrical contact with the top and bottom electrodes.
- Measure the current density as a function of voltage by sweeping the voltage from -0.2 V to 1.0 V.
- Record the J-V curve and extract the V_{oc} (voltage at zero current), J_{sc} (current density at zero voltage), and the maximum power point ($P_{max} = V_{mpp} \times J_{mpp}$).
- Calculate the Fill Factor (FF) and Power Conversion Efficiency (PCE) using the following equations:
 - $FF (\%) = (V_{mpp} \times J_{mpp}) / (V_{oc} \times J_{sc}) \times 100$
 - $PCE (\%) = (V_{oc} \times J_{sc} \times FF) / P_{in} \times 100$, where P_{in} is the incident power density (100 mW/cm²).

External Quantum Efficiency (EQE) Measurement

Objective: To determine the ratio of collected charge carriers to incident photons at each wavelength.

Equipment:

- Monochromatic light source (e.g., xenon lamp with a monochromator)
- Chopper
- Lock-in amplifier
- Calibrated silicon or germanium photodiode
- Source measure unit (SMU)

Protocol:

- Measure the spectral response of the calibrated photodiode to determine the incident photon flux at each wavelength.
- Place the PM6:Y6 solar cell in the light path.
- Measure the short-circuit current generated by the device at each wavelength using the lock-in amplifier to reduce noise.
- Calculate the EQE at each wavelength (λ) using the formula:
 - $EQE(\lambda) (\%) = [J_{sc}(\lambda) / (q \times \Phi(\lambda))] \times 100$
 - where $J_{sc}(\lambda)$ is the short-circuit current density at a specific wavelength, q is the elementary charge, and $\Phi(\lambda)$ is the incident photon flux at that wavelength.
- Integrate the EQE spectrum with the AM 1.5G solar spectrum to calculate the theoretical J_{sc} , which should be in good agreement with the value obtained from the J-V measurement.

Transient Photovoltage (TPV) and Transient Photocurrent (TPC)

Objective: To investigate charge carrier recombination and extraction dynamics.

Equipment:

- Pulsed laser (e.g., Nd:YAG or diode laser, with a pulse width in the nanosecond range)
- White light bias lamp
- Digital oscilloscope (with high bandwidth)
- Source measure unit (SMU) or a variable voltage source
- 50 Ω termination resistor for TPC

Protocol for TPV (Charge Recombination):

- Illuminate the device with a constant white light bias to establish a steady-state open-circuit voltage.
- Apply a short, low-intensity laser pulse to create a small perturbation of charge carriers.
- Measure the subsequent decay of the photovoltage back to the steady-state V_{oc} using the digital oscilloscope.
- The decay is often fitted to a mono-exponential or bi-exponential function to extract the charge carrier lifetime (τ).
- Repeat the measurement at different bias light intensities to study the dependence of carrier lifetime on charge carrier density.

Protocol for TPC (Charge Extraction):

- Connect the device in a short-circuit configuration with a 50 Ω series resistor.
- Apply a short laser pulse to generate charge carriers.
- Measure the transient photocurrent decay across the series resistor using the digital oscilloscope.

- The decay time of the photocurrent provides information about the charge extraction time and carrier mobility.

Morphological Characterization: Atomic Force Microscopy (AFM)

Objective: To visualize the surface topography and phase separation of the PM6:Y6 blend film.

Equipment:

- Atomic Force Microscope (AFM)
- Tapping mode cantilevers

Protocol:

- Prepare a PM6:Y6 blend film on a substrate (e.g., ITO/ZnO) following the device fabrication protocol.
- Mount the sample on the AFM stage.
- Engage the cantilever in tapping mode to scan the surface.
- Acquire both height and phase images simultaneously. The height image reveals the surface roughness, while the phase image can provide contrast between the donor and acceptor domains due to differences in their mechanical properties.
- Typical scan sizes for analyzing the nanoscale morphology are $1 \times 1 \mu\text{m}^2$ or $2 \times 2 \mu\text{m}^2$.

Morphological Characterization: Transmission Electron Microscopy (TEM)

Objective: To visualize the bulk morphology and phase separation within the PM6:Y6 active layer.

Equipment:

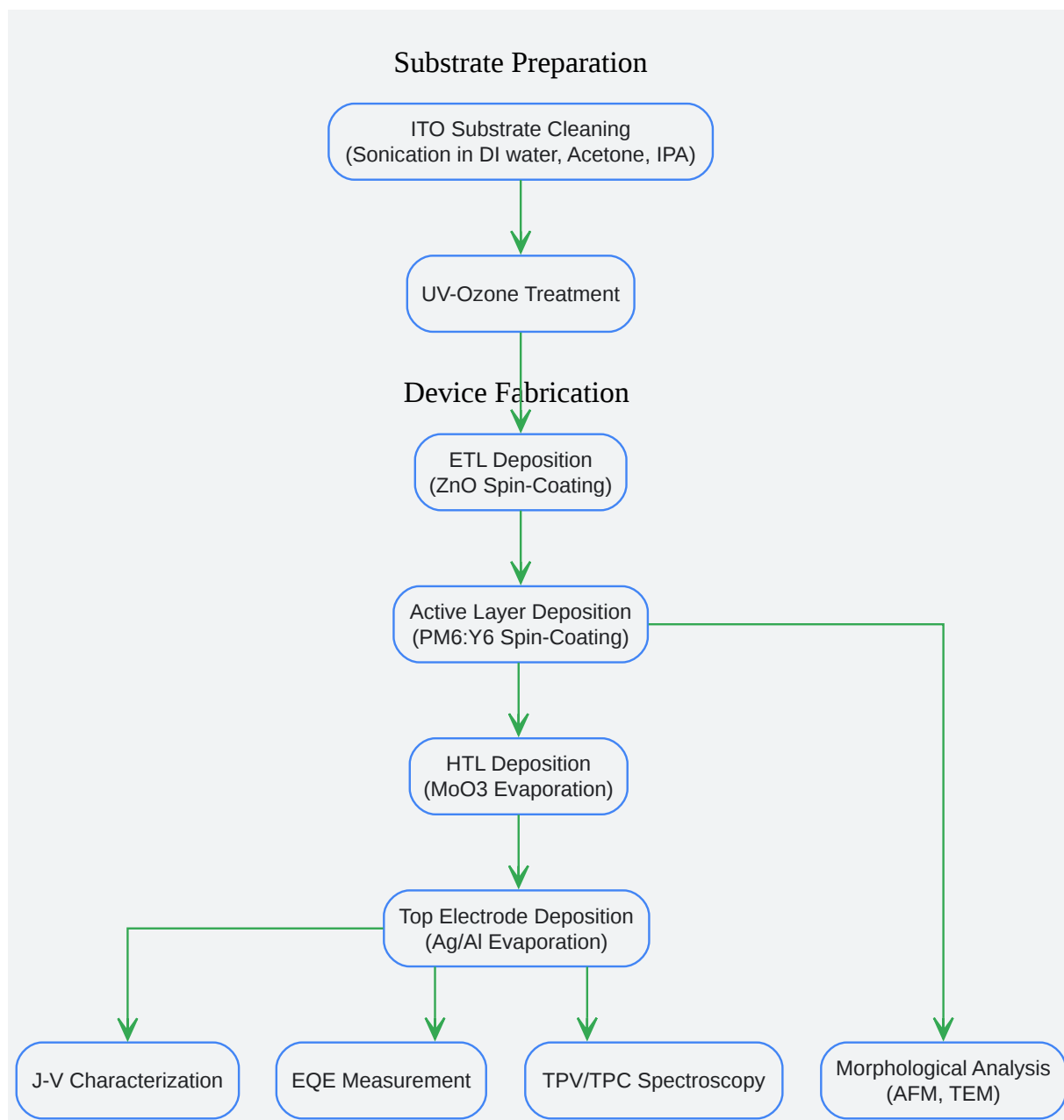
- Transmission Electron Microscope (TEM)

- Ultramicrotome
- TEM grids (e.g., copper grids)

Protocol:

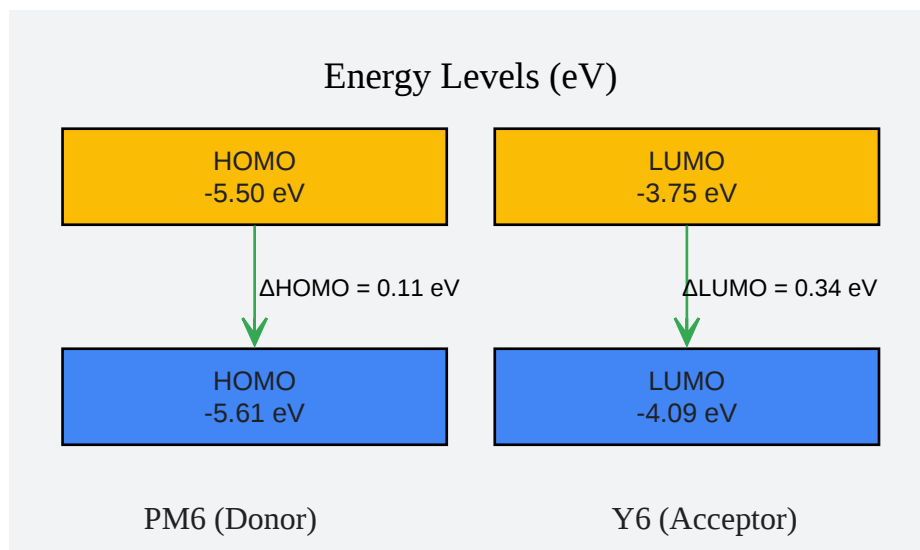
- Sample Preparation:
 1. Fabricate a PM6:Y6 device on a suitable substrate.
 2. It is often necessary to detach the active layer from the substrate. This can be achieved by various methods, including floating the film off in deionized water.
 3. Alternatively, for cross-sectional imaging, the entire device stack can be embedded in an epoxy resin.
- Ultrathin Sectioning:
 1. Use an ultramicrotome to cut thin sections (50-100 nm) of the active layer or the embedded device stack.
- Grid Mounting:
 1. Carefully place the ultrathin sections onto a TEM grid.
- Imaging:
 1. Load the TEM grid into the TEM.
 2. Acquire bright-field TEM images. The contrast in the image arises from the different electron scattering properties of the PM6 and Y6 materials, allowing for the visualization of the phase-separated morphology.

Visualizations



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Caption: Experimental workflow for PM6:Y6 solar cell fabrication and characterization.



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Caption: Energy level diagram of the PM6:Y6 bulk heterojunction.[5]

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